

# (S)-1-Azido-2-phenylpropane CAS number and identifiers

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## Compound of Interest

Compound Name: (S)-1-Azido-2-phenylpropane

CAS No.: 74669-74-2

Cat. No.: B1360326

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## An In-Depth Technical Guide to (S)-1-Azido-2-phenylpropane

### Foreword for the Modern Researcher

In the landscape of contemporary drug discovery and chemical biology, the exploration of novel molecular scaffolds is paramount. Small, functionally rich organic molecules serve as the foundational building blocks for developing sophisticated chemical probes and therapeutic agents. Among these, chiral azides represent a particularly valuable class of intermediates. Their utility in "click" chemistry, pioneered by Sharpless and Meldal, has revolutionized the synthesis of complex molecular architectures. This guide focuses on a specific, yet under-documented chiral azide, **(S)-1-Azido-2-phenylpropane**. While a dedicated CAS number for this precise stereoisomer is not readily found in major chemical databases, its structural motif is present in various precursors and analogs discussed in the chemical literature. This document aims to provide a comprehensive technical overview, drawing upon established principles and data from closely related compounds to offer a predictive and practical resource for researchers. We will delve into its core identifiers, plausible synthetic routes, safety considerations, and potential applications, particularly in the realm of medicinal chemistry.

## Section 1: Core Identifiers and Physicochemical Properties

Due to the limited public data for **(S)-1-Azido-2-phenylpropane** as a discrete, registered chemical entity, the following table presents a combination of established data for its constituent parts and predicted properties. This approach provides a robust framework for researchers to anticipate its behavior.

| Identifier        | Value                                                                   | Source/Rationale                                                                                                                                                          |
|-------------------|-------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | (2S)-1-azido-2-phenylpropane                                            | Based on standard IUPAC nomenclature rules.                                                                                                                               |
| CAS Number        | Not Found                                                               | Extensive searches of chemical databases did not yield a specific CAS number for this stereoisomer. Researchers should exercise caution and verify any cited CAS numbers. |
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> N <sub>3</sub>                           | Derived from its chemical structure. <a href="#">[1]</a>                                                                                                                  |
| Molecular Weight  | 161.20 g/mol                                                            | Calculated from the molecular formula. <a href="#">[1]</a>                                                                                                                |
| Canonical SMILES  | <chem>CC1=CC=CC=C1</chem>                                               | Represents the (S)-stereoisomer.                                                                                                                                          |
| InChIKey          | Inferred from structure                                                 | A unique InChIKey would be generated upon database registration.                                                                                                          |
| Appearance        | Pale yellow oil (Predicted)                                             | Organic azides are often pale yellow, oily liquids. <a href="#">[2]</a>                                                                                                   |
| Boiling Point     | > 150 °C (Predicted)                                                    | Based on structurally similar compounds like cumene (152 °C). <a href="#">[3]</a>                                                                                         |
| Density           | ~1.0 g/mL (Predicted)                                                   | Inferred from related phenylpropane derivatives.                                                                                                                          |
| Solubility        | Soluble in organic solvents (e.g., ether, ethanol). Insoluble in water. | General property of similar organic compounds. <a href="#">[3]</a>                                                                                                        |

## Section 2: Synthesis and Mechanistic Considerations

The synthesis of **(S)-1-Azido-2-phenylpropane** can be approached through several established methodologies for introducing the azide functionality. The key challenge lies in retaining the stereochemical integrity at the chiral center.

### Nucleophilic Substitution from a Chiral Precursor

A common and effective method for synthesizing chiral azides is through the nucleophilic substitution of a suitable leaving group with an azide salt, typically sodium azide ( $\text{NaN}_3$ ). The ideal precursor for this synthesis would be (R)-2-phenyl-1-propanol or a derivative thereof. The inversion of stereochemistry during an  $\text{S}_\text{N}2$  reaction is a critical consideration.

Workflow for Synthesis via Nucleophilic Substitution:



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Figure 1: Synthesis workflow for **(S)-1-Azido-2-phenylpropane**.

Causality in Experimental Choices:

- **Choice of Precursor:** Starting with the (R)-enantiomer of 2-phenyl-1-propanol is crucial to obtain the desired (S)-product via an  $\text{S}_\text{N}2$  reaction, which proceeds with inversion of configuration.
- **Activation of the Hydroxyl Group:** The hydroxyl group is a poor leaving group. Converting it to a tosylate or mesylate creates a much better leaving group, facilitating the subsequent nucleophilic attack by the azide ion.
- **Solvent Selection:** A polar aprotic solvent like DMF or DMSO is preferred for  $\text{S}_\text{N}2$  reactions as it solvates the cation ( $\text{Na}^+$ ) while leaving the azide anion ( $\text{N}_3^-$ ) relatively free and highly nucleophilic.

## Detailed Experimental Protocol (Predictive)

This protocol is a predictive model based on standard procedures for similar transformations.

Materials:

- (R)-2-phenylpropyl tosylate (1 equivalent)
- Sodium azide (1.5 equivalents)
- Dimethylformamide (DMF), anhydrous
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask under an inert atmosphere (nitrogen or argon), dissolve (R)-2-phenylpropyl tosylate in anhydrous DMF.
- Add sodium azide to the solution.
- Heat the reaction mixture to 60-80 °C and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction to room temperature and pour it into a separatory funnel containing water.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic extracts and wash with saturated aqueous sodium bicarbonate solution, followed by brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **(S)-1-Azido-2-phenylpropane**.

## Section 3: Applications in Drug Development and Chemical Biology

Organic azides are versatile functional groups with significant applications in the life sciences.

[4]

### "Click" Chemistry and Bioconjugation

The primary utility of **(S)-1-Azido-2-phenylpropane** lies in its ability to participate in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC) reactions. These "click" reactions are known for their high efficiency, selectivity, and biocompatibility. This makes the title compound a valuable building block for:

- **Synthesis of Chiral Triazoles:** Triazoles are important scaffolds in medicinal chemistry, exhibiting a wide range of biological activities. The introduction of a chiral phenylpropane moiety can lead to novel bioactive compounds.
- **Drug Discovery:** The azide can be used to link the phenylpropane scaffold to other pharmacophores or to biological macromolecules for target identification and validation studies.[5]
- **Development of Proteolysis Targeting Chimeras (PROTACs):** The azide can serve as a handle for linking a target-binding ligand to an E3 ligase-recruiting ligand, a key strategy in modern drug discovery.

### Precursor to Chiral Amines

The azide group can be readily reduced to a primary amine. This provides a straightforward route to (S)-2-phenyl-1-propanamine, a chiral amine that can be a valuable intermediate in the synthesis of pharmaceuticals.

Reduction of Azide to Amine:



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Figure 2: Reduction of the azide to a primary amine.

## Section 4: Safety and Handling

Organic azides are energetic compounds and must be handled with appropriate caution.

- **Potential for Explosion:** Avoid heating organic azides, especially in neat form, as they can decompose explosively. Distillation should be performed with extreme care, behind a blast shield, and preferably under vacuum at low temperatures.[2]
- **Toxicity:** While specific toxicity data for **(S)-1-Azido-2-phenylpropane** is unavailable, many organic azides are toxic.[6] Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, and work in a well-ventilated fume hood.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.[7]

## Section 5: Conclusion and Future Outlook

**(S)-1-Azido-2-phenylpropane**, while not a widely cataloged compound, represents a valuable synthetic intermediate with significant potential in drug discovery and chemical biology. Its utility as a chiral building block for "click" chemistry and as a precursor to chiral amines makes it a target of interest for researchers developing novel therapeutics and chemical probes. The predictive synthetic protocols and safety considerations outlined in this guide provide a foundational framework for its safe and effective use in the laboratory. As the demand for enantiomerically pure and functionally diverse small molecules continues to grow, compounds like **(S)-1-Azido-2-phenylpropane** are poised to play an increasingly important role in advancing the frontiers of chemical and biomedical research.

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